

# An In-depth Technical Guide to the Physical Properties of Vinyl Decanoate

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## Compound of Interest

Compound Name: Vinyl decanoate

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## Introduction

**Vinyl decanoate** (CAS No. 4704-31-8), also known as decanoic acid vinyl ester, is a vinyl ester that finds application as a monomer in polymer synthesis.<sup>[1][2]</sup> A thorough understanding of its physical properties is essential for its proper handling, storage, and application in research and development, particularly in the fields of polymer chemistry and materials science. This technical guide provides a comprehensive overview of the key physical characteristics of **vinyl decanoate**, supported by tabulated data for clarity.

## Core Physical Properties

The physical state of **vinyl decanoate** under standard conditions is a colorless to almost colorless clear liquid.<sup>[3][4][5]</sup> Its key physical properties are summarized in the table below, compiled from various chemical data sources.

### Table 1: Physical Properties of Vinyl Decanoate

Property	Value	Conditions
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	
Molecular Weight	198.30 g/mol	
Density	0.886 g/mL	at 25 °C
0.876 to 0.878 g/cm <sup>3</sup>	at 20 °C	
Boiling Point	119-120 °C	at 10 mm Hg
148 °C	at 50 mmHg	
Melting Point	17.88 °C	(estimate)
Refractive Index	1.435	at 20 °C (n <sub>20/D</sub> )
1.435 to 1.437	at 20 °C	
Flash Point	104 °C (219.2 °F)	
220 °F (104.44 °C)	(TCC)	
Solubility	Soluble in methanol.	
Not miscible or difficult to mix with water.		
4.709 mg/L in water	at 25 °C (estimated)	

## Experimental Methodologies

While detailed experimental protocols for the determination of each physical property are not explicitly provided in standard chemical datasheets, they are typically determined using well-established laboratory techniques.

- **Density:** The density of a liquid like **vinyl decanoate** is commonly measured using a pycnometer or a digital density meter. The measurement is temperature-dependent, hence the specification of 20 °C or 25 °C.
- **Boiling Point:** The boiling point is determined by distillation. As **vinyl decanoate** has a relatively high boiling point at atmospheric pressure, it is often measured under reduced

pressure (e.g., 10 mm Hg) to prevent decomposition. The reported values are then referenced to that pressure.

- **Refractive Index:** This is measured using a refractometer, typically an Abbe refractometer. The value is temperature-dependent and is usually reported at 20 °C with respect to the D-line of the sodium spectrum (n<sub>20/D</sub>).
- **Flash Point:** The flash point is determined using either an open-cup or a closed-cup apparatus. The Tag Closed Cup (TCC) method is specified in one of the sources. This property is crucial for safety assessments.
- **Solubility:** Qualitative solubility is determined by mixing the substance with a solvent (e.g., methanol, water) and observing for miscibility. Quantitative solubility, such as the estimated value in water, is often determined using methods like the shake-flask method followed by analytical quantification.

## Logical Relationship of Physical Properties

The physical properties of a chemical compound like **vinyl decanoate** are interconnected and provide a comprehensive profile of its physical behavior. The following diagram illustrates the logical grouping of these properties.



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Caption: Logical Grouping of **Vinyl Decanoate**'s Physical Properties.

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## References

- 1. Vinyl decanoate, 95%, stab. | Fisher Scientific [fishersci.ca]
- 2. VINYL DECANOATE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. VINYL DECANOATE CAS#: 4704-31-8 [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. bocsci.com [bocsci.com]
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